

Safety and handling precautions for Tetrabutylammonium benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrabutylammonium benzoate

Cat. No.: B099290

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An In-depth Technical Guide to the Safety and Handling of **Tetrabutylammonium Benzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tetrabutylammonium benzoate** (CAS No. 18819-89-1), a quaternary ammonium salt utilized as a phase transfer catalyst, supporting electrolyte, and surfactant in various chemical and pharmaceutical applications.^{[1][2]} Adherence to the following precautions is critical to ensure the safe use of this compound in a laboratory or manufacturing setting.

Hazard Identification and Classification

Tetrabutylammonium benzoate is classified as a hazardous substance.^[3] It is crucial to understand its potential hazards to implement appropriate safety measures.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation

Source:[4][5]

Hazard Pictogram:

Signal Word: Warning[6]

Hazard Statements:

- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]
- Harmful if swallowed.[3]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Code	Precautionary Statement
P261	Avoid breathing dust. [5] [7]
P264	Wash skin thoroughly after handling. [5]
P271	Use only outdoors or in a well-ventilated area. [5]
P280	Wear protective gloves/ eye protection/ face protection. [5] [7]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [5] [7]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5] [7]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5] [7]
P312	Call a POISON CENTER/ doctor if you feel unwell.
P332 + P313	If skin irritation occurs: Get medical advice/ attention. [5]
P337 + P313	If eye irritation persists: Get medical advice/ attention. [5]
P362	Take off contaminated clothing and wash before reuse. [5]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [5]
P405	Store locked up. [5]
P501	Dispose of contents/ container to an approved waste disposal plant. [5] [7]

Source:[\[5\]](#)[\[7\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of **tetrabutylammonium benzoate** is essential for its safe handling and storage.

Property	Value
CAS Number	18819-89-1[1][2][8]
Molecular Formula	C ₂₃ H ₄₁ NO ₂ [1][2][4][8]
Molecular Weight	363.58 g/mol [1][2]
Appearance	White to colorless or almost white crystalline powder.[1][2]
Melting Point	64-67 °C[2][8][9]
Boiling Point	425.5 °C at 760 mmHg[8]
Solubility	Mixes with water.[3] Soluble in acetonitrile (0.1g/mL, clear, colorless).[6]
Hygroscopicity	Hygroscopic; absorbs moisture from the air.[3][10]

Handling and Storage

Proper handling and storage procedures are paramount to minimize exposure and maintain the integrity of the compound.

Engineering Controls

- Ventilation: Use in a well-ventilated area.[3] Well-designed engineering controls, such as process enclosures or local exhaust ventilation, are highly effective in protecting workers.[3] Work under a fume hood.

Personal Protective Equipment (PPE)

PPE	Specification
Eye/Face Protection	Safety glasses with side shields.[3] Wear appropriate protective eyeglasses or chemical safety goggles.[11]
Skin Protection	Wear protective clothing.[3] PVC apron and barrier cream are recommended.[3] Wear appropriate protective gloves and clothing to prevent skin exposure.[11][12]
Hand Protection	Wear suitable gloves.[11]
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator. No protective equipment is needed under normal use conditions with adequate ventilation.[12]

General Hygiene Measures

- Avoid all personal contact, including inhalation.[3]
- Wash hands and face thoroughly after handling.[5][12]
- Immediately change contaminated clothing.[5]
- Do not eat, drink, or smoke when using this product.[10]

Storage Conditions

- Keep containers securely sealed.[3]
- Store in a cool, dry, well-ventilated area.[3]
- Store away from incompatible materials such as oxidizing agents.[3]
- Store under an inert atmosphere due to its hygroscopic nature.[5][12]
- Recommended storage containers include glass, polyethylene, or polypropylene for laboratory quantities.[3]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Inhalation	Remove from the contaminated area to fresh air. Encourage the patient to blow their nose. If irritation or discomfort persists, seek medical attention.[3]
Skin Contact	Immediately remove all contaminated clothing, including footwear. Flush skin and hair with running water (and soap if available). Seek medical attention in the event of irritation.[3]
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes. Seek immediate medical attention.[3] [13]
Ingestion	If swallowed, seek immediate medical attention. For concentrated solutions (10% or higher), promptly swallow a large quantity of milk, egg whites, or gelatin solution. If not readily available, a slurry of activated charcoal may be useful. Avoid alcohol. Do not induce vomiting due to probable mucosal damage.[3]

Accidental Release and Disposal

Accidental Release Measures

- Minor Spills: Remove all ignition sources. Clean up all spills immediately. Avoid contact with skin and eyes. Control personal contact by using protective equipment.[3]
- Major Spills: Alert emergency services. Control personal contact by wearing protective clothing. Prevent spillage from entering drains or water courses.[3]

- Cleanup: Collect, bind, and pump off spills. Take up dry and dispose of properly. Avoid the generation of dust.[5]

Disposal Considerations

- All waste must be handled in accordance with local, state, and federal regulations.[3]
- Containers may retain chemical residues and present a hazard.[3]
- If recycling is not possible, puncture containers to prevent reuse and bury them at an authorized landfill.[3]

Stability and Reactivity

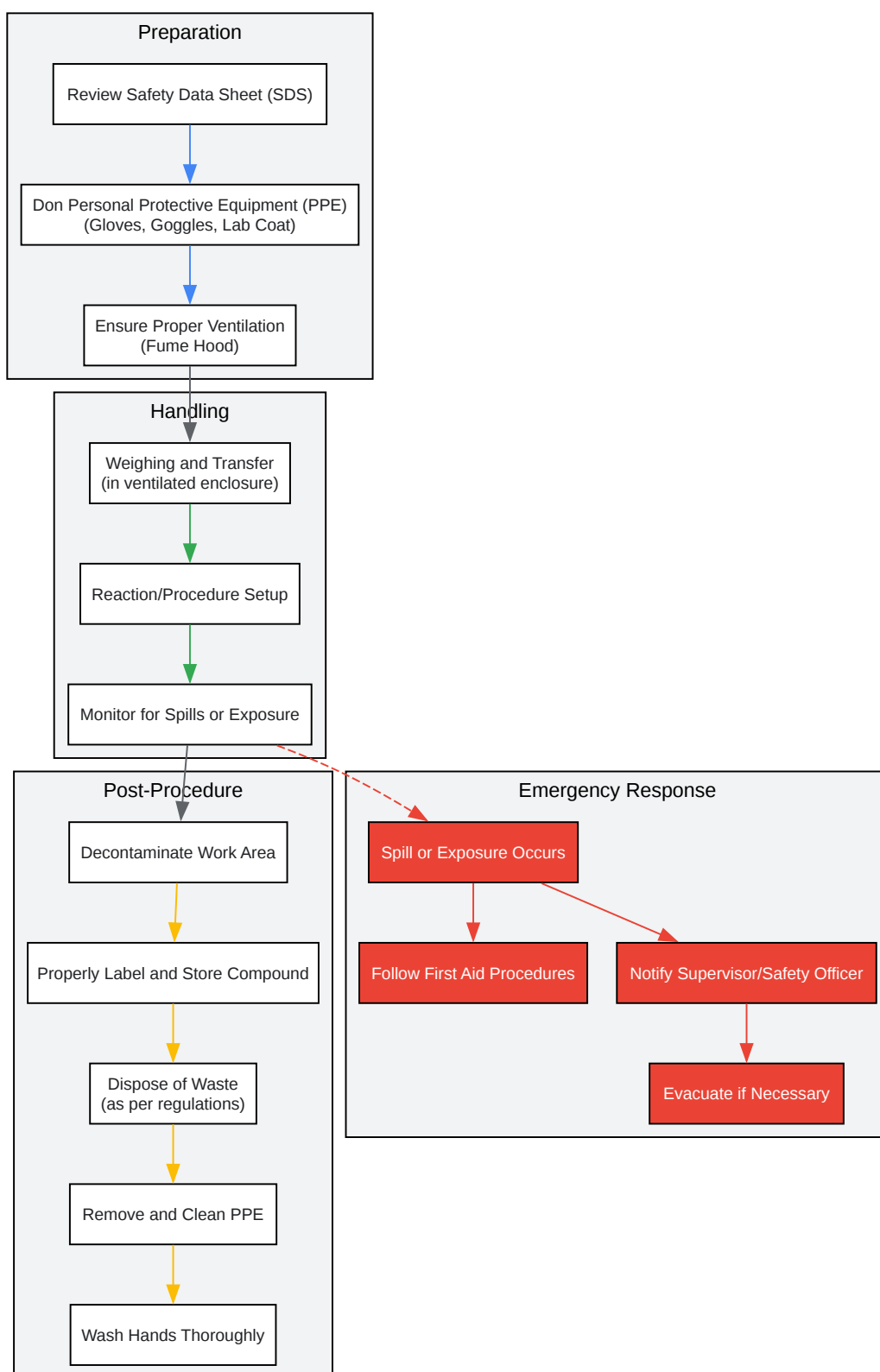
- Chemical Stability: The product is considered stable under normal conditions.[3]
- Conditions to Avoid: Presence of incompatible materials.[3]
- Incompatible Materials: Avoid reaction with oxidizing agents.[3]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[3]
- Hazardous Polymerization: Will not occur.[3]

Toxicological Information

- General: Accidental ingestion may be harmful.[3] As a quaternary ammonium compound, it may cause muscle paralysis with no brain involvement.[3] There is a significant association between the development of asthma symptoms and the use of QACs as disinfectants.[3]
- Eye Irritation: Causes serious eye damage.[3]
- Skin Irritation: Irritating to the skin.[3]
- Chronic Effects: Long-term exposure to high dust concentrations may cause changes in lung function (pneumoconiosis).[3] Prolonged or repeated skin contact may cause degreasing with drying, cracking, and dermatitis.[3]

Experimental Protocols Workflow

The following diagram illustrates a general workflow for the safe handling of **tetrabutylammonium benzoate** in a laboratory setting.



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- To cite this document: BenchChem. [Safety and handling precautions for Tetrabutylammonium benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099290#safety-and-handling-precautions-for-tetrabutylammonium-benzoate]

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